

Safety and handling precautions for 2-Aminopentan-1-ol

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Compound of Interest

Compound Name: 2-Aminopentan-1-ol

Cat. No.: B096186

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An In-Depth Technical Guide to the Safe Handling of **2-Aminopentan-1-ol** for Research and Development Professionals

Introduction

2-Aminopentan-1-ol, also known as DL-Norvalinol, is a valuable chiral building block in the fields of chemical synthesis and drug development.^[1] Its bifunctional nature, possessing both a primary amine and a primary alcohol, makes it a versatile intermediate for constructing complex molecular architectures. However, the same chemical reactivity that makes it useful also necessitates a comprehensive understanding of its hazards. This guide provides a detailed framework for the safe handling, storage, and emergency management of **2-Aminopentan-1-ol**, grounded in established safety protocols and scientific principles. It is intended for researchers, scientists, and drug development professionals who work with this compound in a laboratory setting. Adherence to these guidelines is critical not only for regulatory compliance but for fostering a culture of safety and scientific integrity.

Section 1: Hazard Identification and Risk Assessment

A thorough risk assessment is the cornerstone of safe laboratory practice. For **2-Aminopentan-1-ol**, this involves a clear understanding of its toxicological properties, physicochemical hazards, and potential routes of exposure.

1.1: GHS Classification Summary

2-Aminopentan-1-ol is classified under the Globally Harmonized System (GHS) as a hazardous substance. Depending on its concentration and the supplier, the specific classifications can vary slightly, but they consistently point to its corrosive, irritant, and flammable nature.^[2]

Hazard Class	GHS Category	Hazard Statement	Pictogram	Signal Word
Skin Corrosion / Irritation	Category 1B / 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation	Corrosive / Exclamation Mark	Danger / Warning
Serious Eye Damage / Eye Irritation	Category 1 / 2A	H318: Causes serious eye damage / H319: Causes serious eye irritation	Corrosive / Exclamation Mark	Danger / Warning
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Exclamation Mark	Warning
Acute Toxicity (Inhalation)	Category 4	H332: Harmful if inhaled	Exclamation Mark	Warning
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	Flame	Warning

Note: The severity of the hazard classification (e.g., Skin Corrosion 1B vs. Skin Irritation 2) can depend on the data source and purity of the substance.^{[2][3]} Always refer to the specific Safety Data Sheet (SDS) provided by the manufacturer.

1.2: Toxicological Profile

The primary health risks associated with **2-Aminopentanol-1-ol** stem from its corrosive and irritant properties. The basicity of the amine group and the reactivity of the alcohol group contribute to its ability to damage biological tissues upon contact.

- **Dermal (Skin) and Ocular (Eye) Exposure:** Direct contact is the most common exposure route in a laboratory setting. The compound can cause severe skin burns and serious eye damage, potentially leading to irreversible injury.[2][4] The mechanism involves the saponification of fats and extraction of moisture from tissues, leading to cell death and inflammation. Even at lower concentrations, it is irritating to the skin and eyes.[1][3]
- **Inhalation:** Vapors or mists of **2-Aminopentanol-1-ol** are harmful if inhaled and can cause irritation to the respiratory system.[3] Symptoms may include coughing, shortness of breath, and a burning sensation in the throat.[5]
- **Ingestion:** Ingestion can cause burns to the mouth, throat, and stomach.[4] Given its toxicity, ingestion must be treated as a medical emergency.

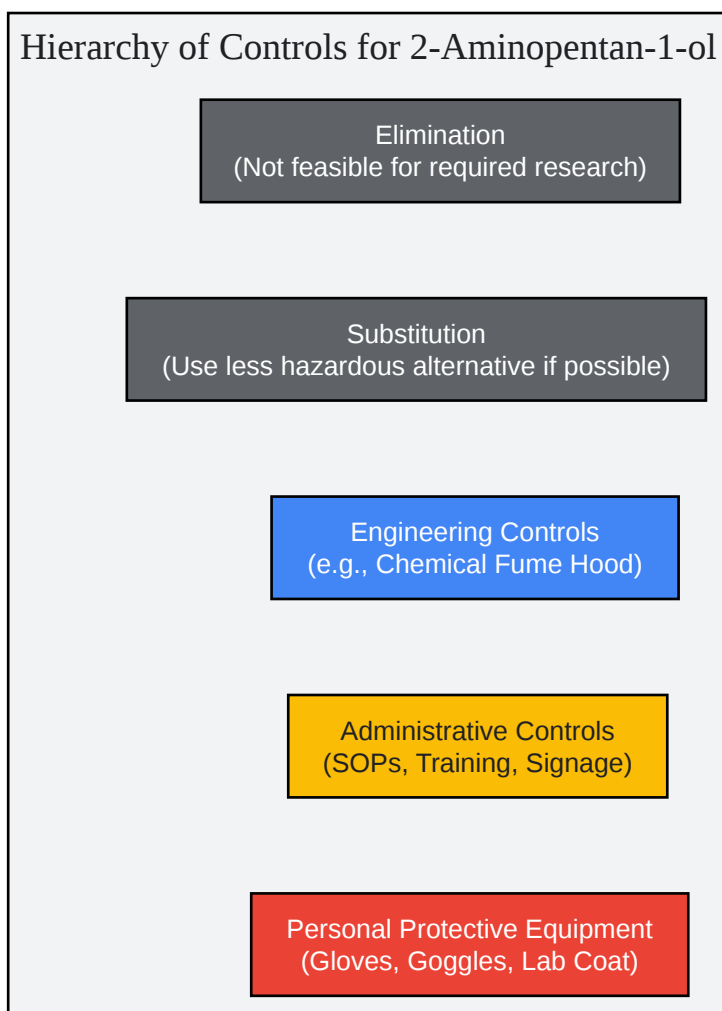
1.3: Physicochemical Hazards

The flammability of **2-Aminopentanol-1-ol** presents a significant safety risk that dictates specific handling and storage protocols.

- **Flammability:** With a flash point around 96-101°C (205-214°F), it is classified as a flammable liquid.[6][7] This means it can emit enough vapor to form an ignitable mixture with air at or above this temperature.
- **Vapor Explosion Hazard:** The vapors are heavier than air and can travel a considerable distance to a source of ignition and "flash back".[8] It is crucial to control all potential ignition sources in areas where this chemical is handled or stored.

Section 2: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to risk mitigation is essential. The hierarchy of controls prioritizes the most effective measures for reducing or eliminating hazards.



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Caption: The Hierarchy of Controls prioritizes safety measures.

2.1: Primary Engineering Controls

Engineering controls are designed to remove the hazard at the source, before it comes into contact with the worker.

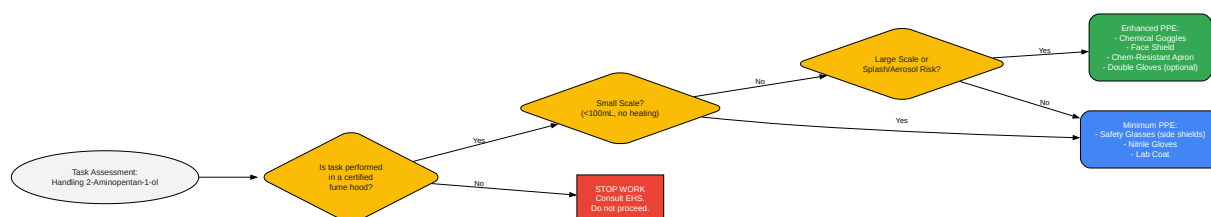
- **Chemical Fume Hood:** All procedures involving the handling of **2-Aminopentan-1-ol**, including weighing, transferring, and use in reactions, must be performed inside a certified chemical fume hood. This is non-negotiable. The fume hood's primary function is to capture and exhaust vapors, preventing inhalation exposure and keeping flammable concentrations from building up in the laboratory.[4]

- Ventilation: Storage areas, such as chemical cabinets, must be well-ventilated to prevent the accumulation of flammable vapors.[8] Ensure that eyewash stations and safety showers are readily accessible and located near the workstation.[8]

2.2: Personal Protective Equipment (PPE) Protocol

PPE is the last line of defense and must be used in conjunction with engineering controls.

- Eye and Face Protection: At a minimum, ANSI Z87.1-compliant safety glasses with side shields are required. For procedures with a higher risk of splashing (e.g., transferring volumes >100 mL, heating), chemical splash goggles and a full-face shield must be worn over the goggles.[9]
- Skin Protection:
 - Gloves: Chemically resistant gloves are mandatory. Nitrile or neoprene gloves are suitable for incidental contact.[10] Always check the manufacturer's compatibility chart and be aware of the breakthrough time. Never wear potentially contaminated gloves outside the laboratory area, and inspect them for tears or holes before each use.[11]
 - Protective Clothing: A flame-resistant lab coat, fully buttoned, is required. An apron made of a chemically impervious material (e.g., PVC) should be worn over the lab coat during large-scale operations.[9] Do not wear open-toed shoes or shorts in the laboratory.[11]
- Respiratory Protection: The use of a fume hood should preclude the need for respiratory protection during routine use. However, for emergency situations like a large spill, or if engineering controls fail, a NIOSH-approved respirator with an organic vapor/ammonia cartridge may be necessary.[4] Personnel must be properly trained and fit-tested before using a respirator.[12]



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Caption: PPE Selection Workflow for **2-Aminopentan-1-ol**.

Section 3: Standard Operating Procedures (SOPs) for Handling and Storage

3.1: General Handling Procedures

- **Preparation:** Before handling, review the Safety Data Sheet (SDS). Ensure the fume hood is operational and the sash is at the appropriate height. Clear the workspace of any unnecessary items.
- **PPE Donning:** Put on all required PPE as determined by your risk assessment.
- **Dispensing:** Ground and bond the container and receiving equipment to prevent static discharge. Perform all transfers of the chemical over a secondary containment tray to control potential drips or spills.
- **Heating:** If heating is required, use a heating mantle or oil bath with temperature control. Never use an open flame.

- **Post-Handling:** Tightly cap the container immediately after use. Decontaminate the work surface.
- **Hygiene:** Remove gloves using the proper technique to avoid self-contamination. Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.[\[11\]](#)

3.2: Storage Requirements

Proper storage is critical for preventing fires, accidental releases, and degradation of the material.

Parameter	Requirement	Rationale
Location	Store in a designated, well-ventilated corrosives and/or flammables cabinet. [4] [8]	To prevent accumulation of flammable vapors and provide fire resistance.
Temperature	Keep in a cool, dry place away from direct sunlight and heat sources. [8]	To minimize vapor pressure and prevent thermal decomposition.
Container	Keep container tightly closed and properly sealed. [8] [13]	To prevent vapor release, contamination, and potential reaction with air or moisture.
Incompatibilities	Segregate from strong oxidizing agents, acids, acid anhydrides, and acid chlorides. [4] [8]	To prevent violent exothermic reactions, which can lead to fire or explosion.
Labeling	Ensure containers are clearly labeled with the chemical name and all relevant GHS hazard pictograms.	To ensure clear identification and immediate hazard recognition.

3.3: Waste Disposal

All waste materials contaminated with **2-Aminopentan-1-ol**, including empty containers, absorbent materials from spills, and contaminated PPE, must be treated as hazardous waste.

[4][12]

- Collect waste in a designated, properly labeled, leak-proof container.
- Do not mix with incompatible waste streams.
- Arrange for disposal through your institution's Environmental Health and Safety (EHS) office.

Section 4: Emergency Procedures

Immediate and correct response to an emergency can significantly mitigate harm. All personnel must be familiar with these procedures.

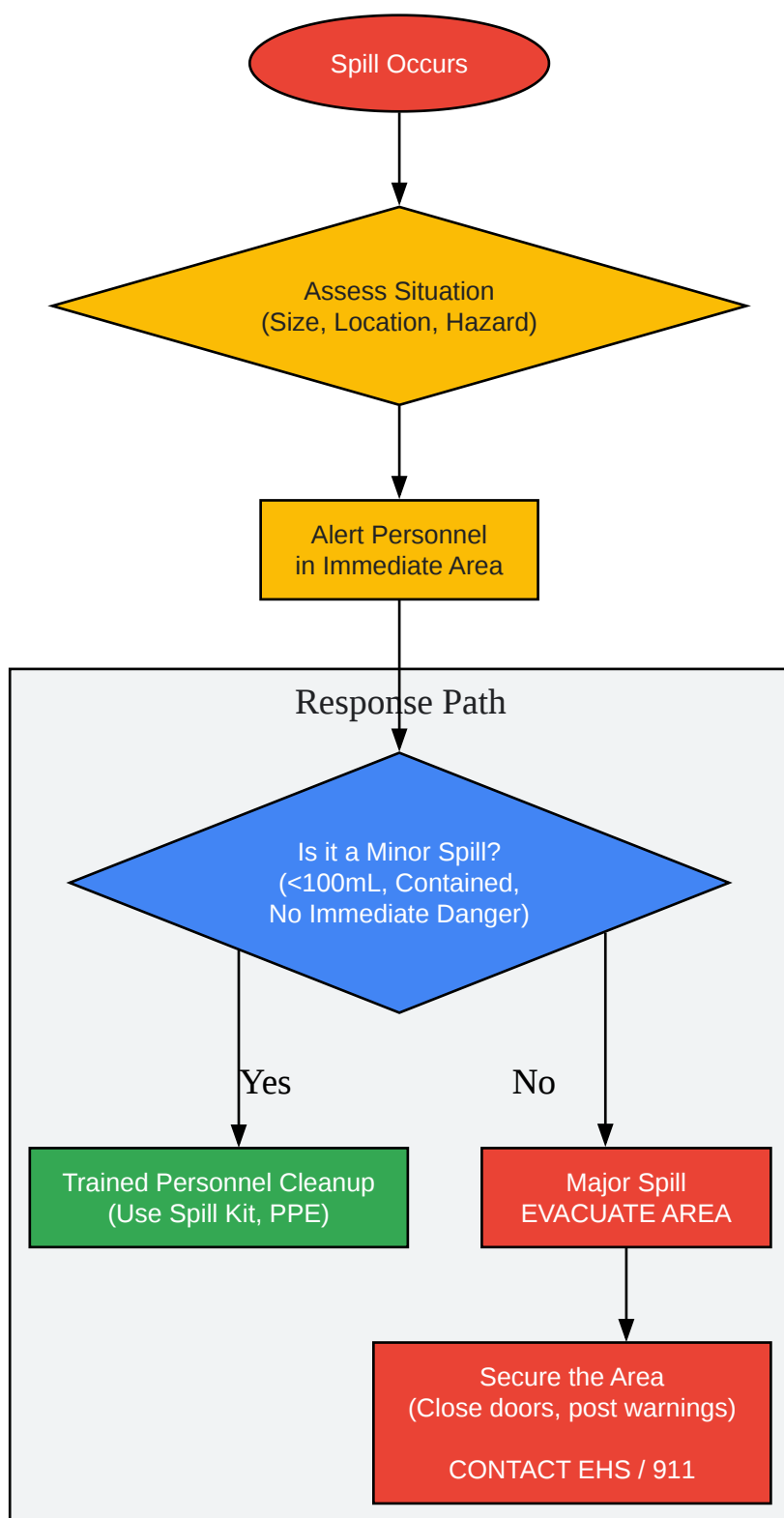
4.1: First Aid Measures

The guiding principle is immediate and copious flushing with water for skin and eye exposures.

[14][15]

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.[4][8] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.
- **Skin Contact:** Immediately remove all contaminated clothing.[4] Wash the affected skin area with soap and plenty of water for at least 15 minutes.[8][14] Seek immediate medical attention.
- **Inhalation:** Move the victim to fresh air at once.[8][14] If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration (use a barrier device). Seek immediate medical attention.[8]
- **Ingestion:** Do NOT induce vomiting.[4][8] Rinse mouth with water. If the person is conscious, have them drink one or two glasses of water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[4][15]

4.2: Accidental Release and Spill Cleanup



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Caption: Initial Response Decision Tree for a Chemical Spill.

- Minor Spill Cleanup (<100 mL, inside a fume hood):
 - Ensure you are wearing appropriate PPE, including double gloves, goggles, and a lab coat.
 - Control all ignition sources.[\[16\]](#)
 - Contain the spill by covering it with an inert absorbent material like sand, vermiculite, or a commercial chemical absorbent.[\[12\]](#) Work from the outside in to prevent spreading.
 - Using non-sparking tools, carefully scoop the absorbed material into a designated hazardous waste container.[\[5\]](#)
 - Decontaminate the spill surface with a mild detergent and water, then wipe dry.
 - Package and label all contaminated materials (including PPE) for hazardous waste disposal.[\[12\]](#)
- Major Spill Cleanup (>100 mL or any spill outside a fume hood):
 - DO NOT attempt to clean it up yourself.[\[17\]](#)
 - Immediately alert everyone in the area and evacuate.[\[12\]](#)
 - If the spill is flammable, turn off any nearby ignition sources if it is safe to do so.[\[16\]](#)
 - Close the laboratory doors to contain the vapors.
 - From a safe location, call your institution's emergency number or 911.[\[17\]](#)
 - Provide the dispatcher with the chemical name, quantity spilled, and exact location.
 - Wait for the emergency response team to arrive.

4.3: Fire Response

- If a small fire occurs and you are trained to use a fire extinguisher, use a CO₂, dry chemical, or alcohol-resistant foam extinguisher.[\[4\]](#)

- For any fire that cannot be immediately extinguished, or if **2-Aminopentan-1-ol** containers are exposed to fire, activate the fire alarm, evacuate the area, and call 911.[9]
- Do not attempt to fight a large fire. Vapors can form explosive mixtures with air, and containers may explode when heated.[8]

Section 5: Summary of Key Safety Data

Table 1: Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₃ NO	[1][3]
Molecular Weight	103.16 g/mol	[3]
Appearance	Colorless liquid or crystalline solid	[1]
Boiling Point	194-195 °C	[1]
Melting Point	44-48 °C	[6]
Flash Point	~96-101 °C (205-214 °F) (closed cup)	[6][7]
Density	~0.922 g/mL at 25 °C	[1]
Solubility	Soluble in water and some organic solvents (e.g., ethanol)	[1]

Conclusion

2-Aminopentan-1-ol is an indispensable tool in modern organic synthesis and medicinal chemistry. Its hazardous properties, however, demand a disciplined and informed approach to safety. By integrating the principles of risk assessment, engineering controls, proper PPE usage, and emergency preparedness into all workflows, researchers can handle this compound effectively and safely. A proactive safety culture, where every individual takes responsibility for their own safety and the safety of their colleagues, is the ultimate guarantor of a secure research environment.

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